

An In-depth Technical Guide to 2,2-Dimethyl-3-octanone

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-octanone

CAS No.: 5340-64-7

Cat. No.: B1266652

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This guide provides a comprehensive technical overview of **2,2-Dimethyl-3-octanone**, systematically detailing its nomenclature, physicochemical properties, synthesis, spectroscopic characterization, and safety protocols. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document synthesizes established scientific principles with practical, field-proven insights.

IUPAC Nomenclature and Structural Elucidation

The systematic name for the ketone with the chemical structure C₁₀H₂₀O, featuring an eight-carbon chain with a carbonyl group at the third position and two methyl groups at the second position, is 2,2-dimethyloctan-3-one[1][2].

The naming convention follows the systematic rules set forth by the International Union of Pure and Applied Chemistry (IUPAC):

- **Identify the Parent Chain:** The longest continuous carbon chain containing the carbonyl group is an octane (eight carbons).
- **Numbering the Chain:** The chain is numbered from the end that gives the carbonyl carbon the lowest possible number. In this case, numbering from the right gives the carbonyl group the '3' position.
- **Identifying Substituents:** Two methyl groups are present on the second carbon atom.

- **Assembling the Name:** The substituents are named and numbered, followed by the parent chain name with the "-e" replaced by "-one" to denote a ketone. The position of the carbonyl group is indicated before the suffix.

Thus, the name is constructed as 2,2-dimethyl-octan-3-one.

Structural Diagram

Caption: 2D structure of 2,2-dimethyloctan-3-one.

Physicochemical Properties

Understanding the physicochemical properties of **2,2-Dimethyl-3-octanone** is crucial for its application in synthesis and product formulation.

Property	Value	Source
Molecular Formula	C10H20O	PubChem[1]
Molecular Weight	156.27 g/mol	PubChem[1]
CAS Number	5340-64-7	ChemSynthesis[3]
Appearance	Not specified, likely a liquid	-
Boiling Point	Not experimentally determined	-
Melting Point	Not experimentally determined	-
Density	Not experimentally determined	-
SMILES	<chem>CCCCC(=O)C(C)(C)C</chem>	PubChem[1]
InChI	InChI=1S/C10H20O/c1-5-6-7-8-9(11)10(2,3)4/h5-8H2,1-4H3	PubChem[1]

Synthesis of 2,2-Dimethyl-3-octanone

The synthesis of **2,2-Dimethyl-3-octanone** can be achieved through various organic synthesis methodologies. One plausible approach involves the Grignard reaction, a robust method for forming carbon-carbon bonds.

Grignard Reaction Protocol

This protocol outlines the synthesis of **2,2-Dimethyl-3-octanone** from pivalonitrile and pentylmagnesium bromide.

Step 1: Preparation of Pentylmagnesium Bromide (Grignard Reagent)

- In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings.
- Add a small crystal of iodine to initiate the reaction.
- Slowly add a solution of 1-bromopentane in anhydrous diethyl ether to the magnesium turnings.
- Maintain a gentle reflux until all the magnesium has reacted to form a dark grey solution of pentylmagnesium bromide.

Step 2: Reaction with Pivalonitrile

- Cool the Grignard reagent to 0 °C in an ice bath.
- Slowly add a solution of pivalonitrile (2,2-dimethylpropanenitrile) in anhydrous diethyl ether to the stirred Grignard solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.

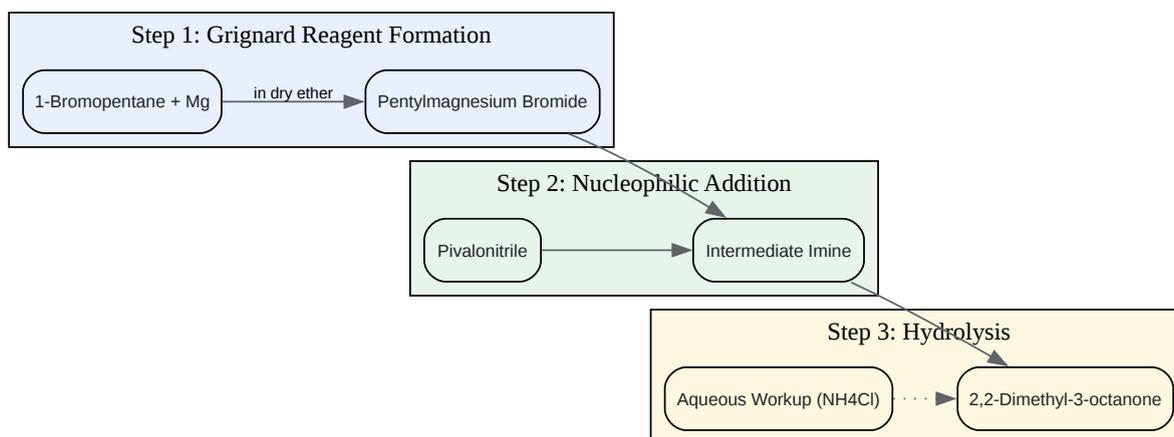
Step 3: Hydrolysis and Workup

- Pour the reaction mixture slowly into a stirred solution of aqueous ammonium chloride to quench the reaction and hydrolyze the intermediate imine.
- Separate the organic layer and extract the aqueous layer with diethyl ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.

Step 4: Purification

- Purify the crude **2,2-Dimethyl-3-octanone** by vacuum distillation.

Synthesis Workflow Diagram



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Caption: Grignard synthesis workflow for **2,2-Dimethyl-3-octanone**.

Spectroscopic Analysis

Spectroscopic data is essential for the structural confirmation and purity assessment of **2,2-Dimethyl-3-octanone**.

Mass Spectrometry (MS)

The mass spectrum of **2,2-Dimethyl-3-octanone** would be expected to show a molecular ion peak $[M]^+$ at m/z 156. Key fragmentation patterns would include the loss of alkyl groups, particularly the stable tert-butyl cation. The NIST WebBook provides mass spectrometry data for this compound, showing a base peak at m/z 57[2].

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. For **2,2-Dimethyl-3-octanone**, the most characteristic absorption would be a strong peak for the carbonyl (C=O) stretch, typically appearing in the range of 1715-1705 cm^{-1} . The NIST WebBook provides an IR spectrum for **2,2-Dimethyl-3-octanone**[2].

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum would provide detailed information about the hydrogen environments. Expected signals include:

- A singlet for the nine equivalent protons of the two methyl groups at C2.
- A triplet for the methyl protons at the end of the pentyl chain.
- Multiplets for the methylene protons of the pentyl chain.

^{13}C NMR: The carbon NMR spectrum would show distinct signals for each unique carbon atom. Key signals would include:

- A downfield signal for the carbonyl carbon.
- A signal for the quaternary carbon at C2.
- Signals for the methyl carbons at C2.
- Signals for the carbons of the pentyl chain.

Potential Applications

While specific industrial applications for **2,2-Dimethyl-3-octanone** are not widely documented, aliphatic ketones, in general, have diverse uses. They are often utilized as solvents, intermediates in organic synthesis, and in the fragrance industry[4]. Similar dimethyl-substituted ketones have been investigated as intermediates for the synthesis of crop protection agents[5]. Given its structure, **2,2-Dimethyl-3-octanone** could serve as a building block in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.

Safety and Handling

For safe handling of **2,2-Dimethyl-3-octanone**, it is recommended to follow standard laboratory safety procedures for flammable and potentially irritating chemicals.

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and ignition sources.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

It is advisable to consult the Safety Data Sheet (SDS) for detailed safety information. While a specific SDS for **2,2-Dimethyl-3-octanone** is not readily available, information for structurally similar ketones can provide guidance^[6].

References

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